

5-Methylhexanal: A Comprehensive Application Guide for Flavor and Aroma Research

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Compound of Interest

Compound Name: 5-Methylhexanal

Cat. No.: B128087

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Application Notes and Protocols

Topic: Application of **5-Methylhexanal** as a Flavor and Aroma Compound

Audience: Researchers, scientists, and drug development professionals.

Introduction

5-Methylhexanal (CAS No. 1860-39-5) is a branched-chain aliphatic aldehyde that has garnered interest in the flavor and fragrance industry for its potential contribution to a range of aroma profiles. While its primary descriptor is often a strong, pungent odor, it is also associated with fatty and waxy notes^[1]. This compound has been identified as a naturally occurring volatile in star fruit oil. Despite some conflicting reports regarding its direct use as a flavoring agent, its structural characteristics suggest its potential as a building block or a modulator of complex flavor systems. This document provides a detailed overview of its properties, potential applications, and protocols for its analysis and synthesis.

Physicochemical Properties

A summary of the key physicochemical properties of **5-Methylhexanal** is presented in Table 1. Understanding these properties is crucial for its handling, storage, and application in various experimental setups.

Table 1: Physicochemical Properties of **5-Methylhexanal**

Property	Value	Source
Molecular Formula	C ₇ H ₁₄ O	--INVALID-LINK--
Molecular Weight	114.19 g/mol	--INVALID-LINK--
Appearance	Colorless liquid	--INVALID-LINK--
Odor	Strong, pungent	--INVALID-LINK--
Boiling Point	148-151 °C	--INVALID-LINK--
Density	0.817 g/mL	--INVALID-LINK--
Solubility	Soluble in water, alcohols, and organic solvents	--INVALID-LINK--

Flavor and Aroma Profile

The sensory characteristics of **5-Methylhexanal** are not extensively documented with specific quantitative data such as odor and flavor thresholds. The primary aroma attribute is described as a strong, pungent odor. Further research is required to establish detailed sensory descriptors and thresholds in various matrices (e.g., water, oil, ethanol).

Experimental Protocols

Sensory Evaluation

To determine the sensory properties of **5-Methylhexanal**, a trained sensory panel can be employed. The following protocol outlines a general approach for determining the detection threshold using a triangle test.

Objective: To determine the sensory detection threshold of **5-Methylhexanal** in a specific medium (e.g., deodorized water or neutral oil).

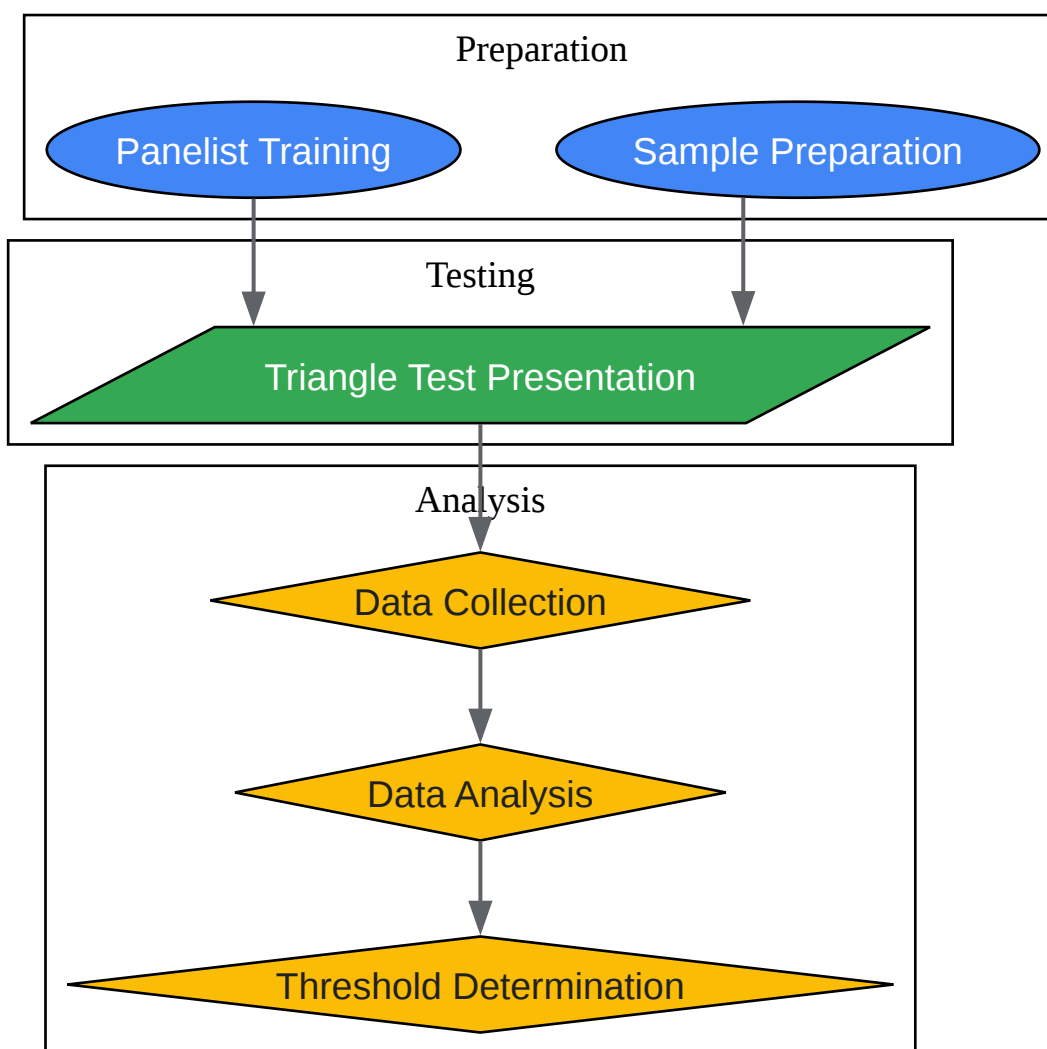
Materials:

- **5-Methylhexanal** (high purity)

- Deodorized water or neutral vegetable oil (as the base)
- Glass sample cups with lids
- Pipettes and glassware for dilutions
- Sensory panel booths with controlled lighting and ventilation

Protocol:

- Panelist Selection and Training: Select 10-15 panelists based on their sensory acuity and train them on the recognition of the target compound and the triangle test methodology.
- Sample Preparation:
 - Prepare a stock solution of **5-Methylhexanal** in the chosen medium.
 - Create a series of dilutions from the stock solution, typically in a geometric progression (e.g., 1:2 or 1:3 dilutions).
 - For each concentration level, prepare a set of three samples, where two are the blank medium and one contains the **5-Methylhexanal** dilution.
- Testing Procedure:
 - Present the three samples (two blanks, one spiked) to each panelist in a randomized order.
 - Instruct panelists to identify the "odd" sample.
 - Record the responses.
- Data Analysis:
 - Analyze the number of correct judgments at each concentration level.
 - The detection threshold is typically defined as the concentration at which 50% of the panel can correctly identify the odd sample above chance.



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Sensory evaluation workflow for threshold determination.

Instrumental Analysis: Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for the identification and quantification of volatile compounds like **5-Methylhexanal** in a food matrix.

Objective: To identify and quantify **5-Methylhexanal** in a food sample.

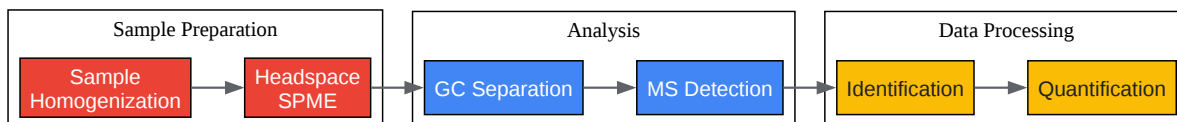
Materials:

- Gas Chromatograph coupled to a Mass Spectrometer (GC-MS)
- Appropriate GC column (e.g., a mid-polar column like DB-5ms)
- Helium carrier gas
- Solid Phase Microextraction (SPME) fibers (for headspace analysis) or solvents for liquid-liquid extraction
- Food sample
- **5-Methylhexanal** standard for identification and calibration

Protocol:

- Sample Preparation (Headspace SPME):
 - Place a known amount of the homogenized food sample into a headspace vial.
 - If necessary, add an internal standard.
 - Seal the vial and incubate at a controlled temperature (e.g., 60 °C) for a set time (e.g., 30 minutes) to allow volatiles to equilibrate in the headspace.
 - Expose the SPME fiber to the headspace for a defined period (e.g., 20 minutes) to adsorb the volatile compounds.
- GC-MS Analysis:
 - Inject the adsorbed compounds by desorbing the SPME fiber in the hot GC inlet.
 - Set the GC oven temperature program to separate the compounds. A typical program might start at 40 °C and ramp up to 250 °C.
 - The mass spectrometer will fragment the eluting compounds, generating a mass spectrum for each.
- Data Analysis:

- Identify **5-Methylhexanal** by comparing its retention time and mass spectrum to that of a pure standard.
- Quantify the amount of **5-Methylhexanal** by creating a calibration curve with known concentrations of the standard.



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Workflow for GC-MS analysis of **5-Methylhexanal**.

Chemical Synthesis

5-Methylhexanal can be synthesized through various organic chemistry routes. Two common methods are the oxidation of the corresponding alcohol and an aldol condensation reaction.

Oxidation of 5-Methyl-1-hexanol

Reaction: 5-Methyl-1-hexanol → **5-Methylhexanal**

Protocol: A detailed protocol for the oxidation of a primary alcohol to an aldehyde using a mild oxidizing agent like pyridinium chlorochromate (PCC) is as follows:

- Setup: In a round-bottom flask under an inert atmosphere (e.g., nitrogen), dissolve 5-methyl-1-hexanol in a suitable anhydrous solvent such as dichloromethane.
- Oxidation: Add pyridinium chlorochromate (PCC) to the solution in one portion. The reaction is typically stirred at room temperature.
- Monitoring: Monitor the progress of the reaction by thin-layer chromatography (TLC).
- Workup: Once the reaction is complete, dilute the mixture with a non-polar solvent like diethyl ether and filter it through a pad of silica gel to remove the chromium salts.

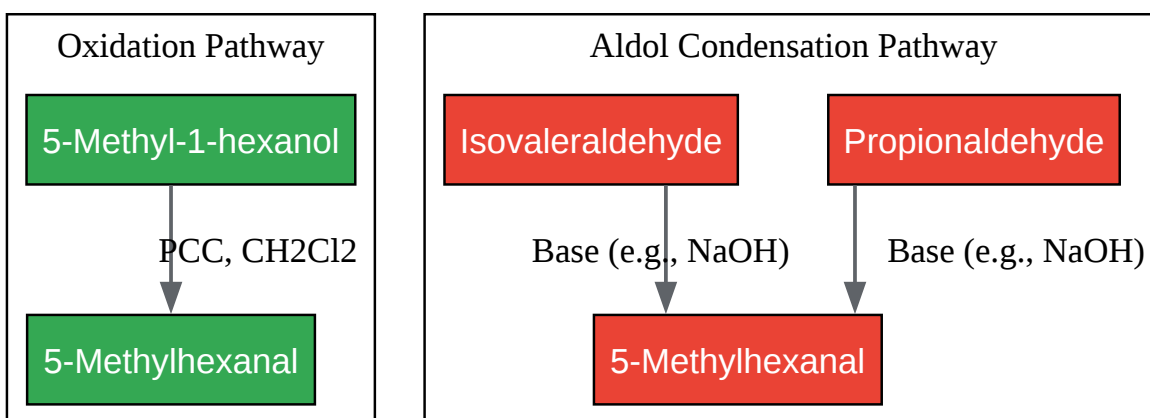
- Purification: Concentrate the filtrate under reduced pressure and purify the resulting crude product by distillation or column chromatography to obtain pure **5-Methylhexanal**.

Aldol Condensation

A potential route to synthesize **5-Methylhexanal** involves a crossed aldol condensation. While a specific protocol for **5-Methylhexanal** via this method is not readily available, a general procedure for a base-catalyzed aldol condensation is provided. This would likely involve the reaction of isovaleraldehyde and propionaldehyde, though this specific reaction would require optimization to favor the desired product.

General Protocol for Base-Catalyzed Aldol Condensation:

- Reaction Setup: In a flask, dissolve the starting aldehydes in a suitable solvent like ethanol.
- Base Addition: Cool the mixture in an ice bath and slowly add a solution of a base, such as sodium hydroxide.
- Reaction: Stir the reaction mixture at room temperature. The reaction time will vary depending on the specific reactants.
- Workup: After the reaction is complete, neutralize the mixture with a dilute acid.
- Extraction and Purification: Extract the product with an organic solvent, wash the organic layer, dry it, and remove the solvent. Purify the crude product by distillation or column chromatography.



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Synthetic pathways to **5-Methylhexanal**.

Conclusion

5-Methylhexanal presents an interesting profile for flavor and aroma research. While its sensory properties require more detailed quantitative investigation, the protocols outlined in this document provide a solid foundation for researchers to explore its potential applications. The provided methods for sensory evaluation, instrumental analysis, and chemical synthesis will enable a more thorough characterization and utilization of this compound in the development of new flavor and aroma systems. Further research to establish sensory thresholds and detailed descriptors is highly encouraged to fully understand its contribution to food and fragrance.

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References

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